

Unveiling the 5-Hydroxymethylcytosine Landscape at Single-Cell Resolution: Application Notes and Protocols

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Compound of Interest

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The dynamic epigenetic modification, 5-hydroxymethylcytosine (5hmC), is a crucial player in gene regulation, cellular differentiation, and disease pathogenesis. Its presence and distribution within the genome offer a window into the complex regulatory networks that govern cellular identity and function. Traditional bulk analysis methods, however, mask the inherent heterogeneity of 5hmC patterns across different cell types within a complex tissue. Single-cell analysis of 5hmC has emerged as a powerful tool to dissect this cellular mosaicism, providing unprecedented insights into the epigenetic landscape of individual cells.

This document provides detailed application notes and experimental protocols for several cutting-edge techniques designed for the single-cell analysis of 5hmC in genomic DNA. These methods empower researchers to explore the nuanced roles of 5hmC in development, disease, and in response to therapeutic interventions.

Key Technologies for Single-Cell 5hmC Analysis

Several innovative methods have been developed to enable the genome-wide profiling of 5hmC at the single-cell level. Each technique employs a unique strategy to specifically label and detect 5hmC, offering distinct advantages in terms of sensitivity, genomic coverage, and throughput. Here, we delve into the principles and protocols of five prominent methods:

- **scAba-Seq (Single-cell AboSI Sequencing):** This method relies on the enzymatic glucosylation of 5hmC, followed by digestion with the 5-hydroxymethyl- and 5-glucosyl-hydroxymethyl-cytosine-specific restriction enzyme AboSI.
- **DARE-SOME (DNA Analysis by Restriction Enzyme for Simultaneous detection of Multiple Epigenomic states):** This technique utilizes a series of modification-sensitive restriction enzymes to differentially tag unmodified cytosine, 5-methylcytosine (5mC), and 5hmC at specific recognition sites.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **SIMPLE-seq (Simultaneous Profiling of Epigenetic Cytosine Modifications by Sequencing):** This approach combines chemical labeling of 5hmC with enzymatic conversion of 5mC, allowing for their simultaneous detection.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Cabernet (Carrier-Assisted Base-conversion by Enzymatic Reaction with End-Tagging):** A bisulfite-free method that employs enzymatic conversion to identify 5mC and 5hmC with high sensitivity and genomic coverage.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Joint-snhmC-seq (Joint single-nucleus (hydroxy)methylcytosine sequencing):** This technique combines bisulfite treatment to protect 5hmC with enzymatic deamination of 5mC, followed by a split-sequencing strategy to separately identify 5hmC and true 5mC.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Quantitative Comparison of Single-Cell 5hmC Analysis Methods

The choice of method for single-cell 5hmC analysis depends on the specific research question, available resources, and desired data resolution. The following table summarizes key quantitative metrics for the discussed techniques to aid in this selection process.

Method	Principle	Resolution	Sensitivity	Genomic Coverage	Throughput	Key Advantages	Limitations
scAba-Seq	Enzymatic Glucosylation & Digestion	Single-base	Moderate	Dependent on AbaSI recognition sites	Moderate	Strand-specific 5hmC detection. [19][20][21]	Bias due to AbaSI sequence preference. [20][22]
DARESO ME	Restriction Enzyme-based Differential Tagging	CCGG site-specific	High at recognition sites	Limited to CCGG sites	High	Simultaneous detection of unmodified C, 5mC, and 5hmC. [1][2][3]	Interrogates a fraction of CpGs.
SIMPLE-seq	Chemical Labeling & Enzymatic Conversion	Single-base	High	High	High	Simultaneous profiling of 5mC and 5hmC in the same molecule. [4][5][6][7]	Multi-step protocol can be complex.
Cabernet	Bisulfite-free Enzymatic	Single-base	High	High	High	Avoids DNA degradation associated	Relatively new method, fewer comparisons

	Conversion						done with bisulfite treatment. [8][9][10][11][12]
Joint-snhmC-seq	Bisulfite Treatment & Enzymatic Deamination	Single-base	High	High	High		Directly quantifies both 5hmC and true 5mC from the same cell.[13][14][15][16][17][18] Bisulfite treatment can lead to some DNA degradation.

Experimental Protocols

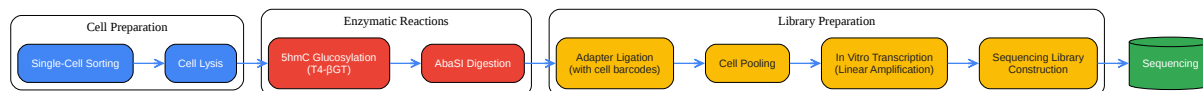
This section provides detailed, step-by-step protocols for the key experimental methods cited. These protocols are intended as a guide and may require optimization based on specific cell types and experimental conditions.

Protocol 1: Single-cell AboSI Sequencing (scAbo-Seq)

This protocol is adapted from Mooijman et al., Nature Biotechnology, 2016.^[19]

Principle: 5hmC sites are glucosylated, rendering them recognizable by the restriction enzyme *AbaSI*. Digestion with *AbaSI* creates fragments that are then ligated to adapters containing cell-specific barcodes for single-cell identification and sequencing.

Workflow Diagram:



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Caption: Workflow of the scAba-Seq protocol.

Materials:

- Single-cell suspension
- Cell sorting facility (e.g., FACS)
- 384-well plates
- Lysis buffer
- T4 phage β -glucosyltransferase (T4- β GT) and UDP-glucose
- AbaSI restriction enzyme
- Adapters with cell-specific barcodes, Illumina 5' adapter, and T7 promoter
- T4 DNA Ligase
- In vitro transcription kit (e.g., MEGAscript T7 Transcription Kit)
- RNA purification kit
- Library preparation kit for directional RNA-seq

Procedure:

- Single-Cell Sorting: Sort single cells into individual wells of a 384-well plate containing lysis buffer.
- Cell Lysis: Lyse the cells to release genomic DNA.
- 5hmC Glucosylation:
 - Add a glucosylation reaction mix containing T4- β GT and UDP-glucose to each well.
 - Incubate to allow the transfer of a glucose moiety to all 5hmC sites.
- AbaSI Digestion:
 - Add AbaSI restriction enzyme to each well.
 - Incubate to digest the DNA at glucosylated 5hmC sites.
- Adapter Ligation:
 - Ligate barcoded adapters to the ends of the digested DNA fragments using T4 DNA Ligase. Each adapter contains a unique barcode to identify the cell of origin.
- Pooling and Amplification:
 - Pool the ligated DNA from all single cells.
 - Perform in vitro transcription (IVT) using T7 RNA polymerase for linear amplification of the barcoded fragments.
- Library Preparation and Sequencing:
 - Generate directional RNA-seq libraries from the amplified RNA.
 - Sequence the libraries on an Illumina platform.

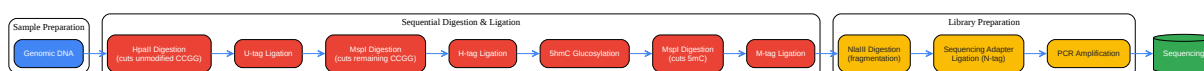
Protocol 2: DNA Analysis by Restriction Enzyme for Simultaneous detection of Multiple Epigenomic states

(DARESOME)

This protocol is based on the principles described by Viswanathan et al., Science Advances, 2023.[1]

Principle: DARESOME employs a series of restriction enzyme digestions and adapter ligations to distinguish between unmodified cytosines, 5mC, and 5hmC within the 'CCGG' sequence context. Different barcodes are attached to the DNA depending on the modification status at these sites.

Workflow Diagram:



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Caption: Workflow of the DARESOME protocol.

Materials:

- Genomic DNA from single cells
- HpaII, MspI, and NlaIII restriction enzymes
- T4 DNA Ligase
- U-tag, H-tag, and M-tag adapters with specific overhangs
- T4 β -glucosyltransferase (β -GT) and UDP-glucose
- N-tag adapters (partial Illumina universal read 2 sequencing adapter)
- PCR reagents

- DNA purification kits

Procedure:

- HpaII Digestion and U-tag Ligation:
 - Digest genomic DNA with HpaII, which only cuts at unmodified CCGG sites.
 - Ligate U-tag adapters to the HpaII-digested ends.
- First MspI Digestion and H-tag Ligation:
 - Digest the remaining DNA with MspI, which cuts at all CCGG sites regardless of methylation status (but not glucosylated 5hmC).
 - Ligate H-tag adapters to the MspI-digested ends.
- 5hmC Glucosylation:
 - Glucosylate 5hmC sites using T4 β -GT and UDP-glucose. This modification protects 5hmC sites from subsequent MspI digestion.
- Second MspI Digestion and M-tag Ligation:
 - Perform a second MspI digestion. Now, only CCGG sites containing 5mC will be cut.
 - Ligate M-tag adapters to these newly generated ends.
- Fragmentation and Sequencing Adapter Ligation:
 - Digest the DNA with NlaIII to create shorter fragments suitable for sequencing.
 - Ligate N-tag adapters, which are partial Illumina sequencing adapters.
- PCR Amplification and Sequencing:
 - Amplify the library using PCR with primers that recognize the ligated adapters.

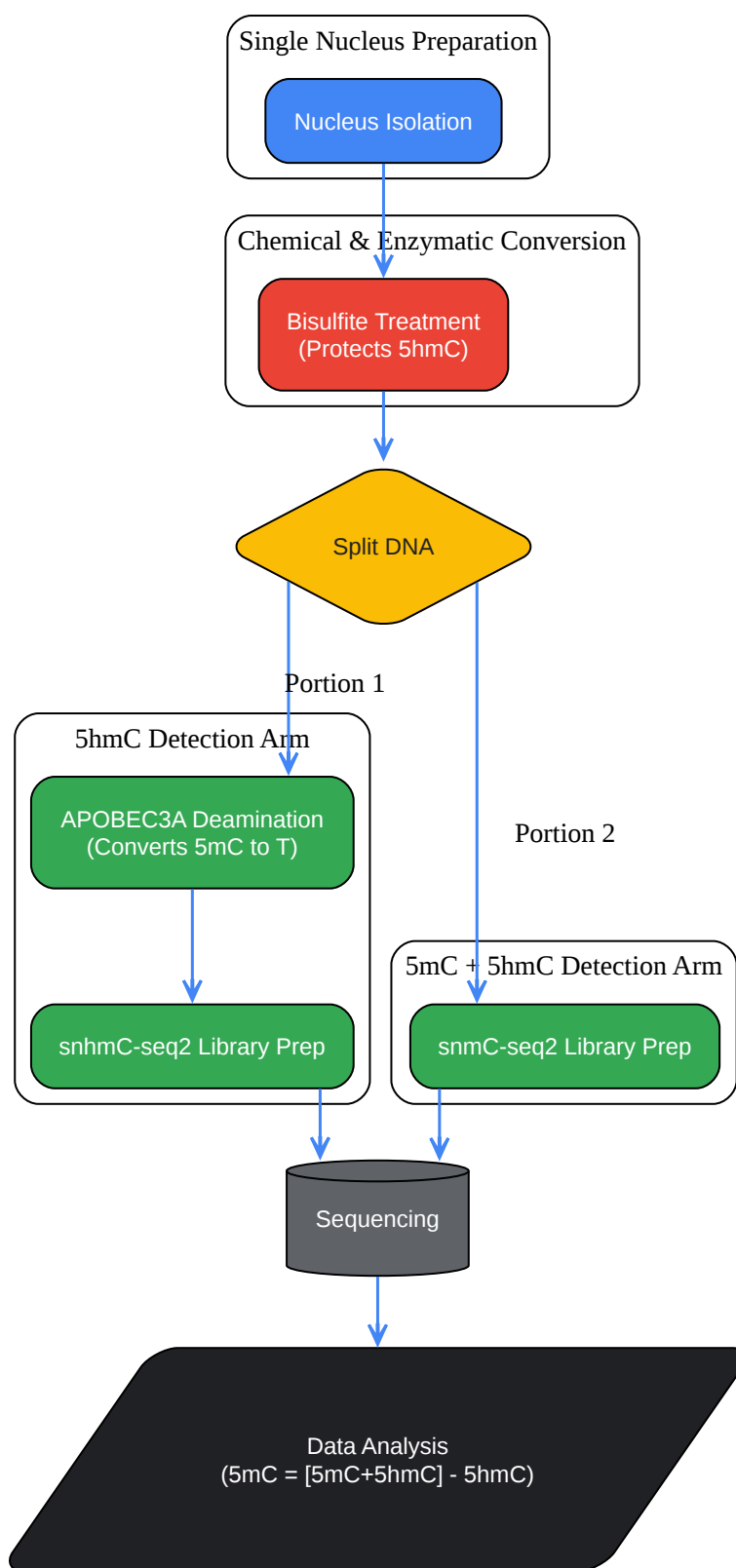
- Sequence the final library. The identity of the U, H, or M tag at the beginning of the read indicates the original modification state of the CCGG site.

Protocol 3: Joint single-nucleus (hydroxy)methylcytosine sequencing (Joint-snhmC-seq)

This protocol is based on the method described by Luo et al., Nature Biotechnology, 2023.

Principle: This method enables the simultaneous profiling of 5hmC and true 5mC from the same single nucleus. It relies on bisulfite treatment, which converts cytosine to uracil but protects 5hmC as cytosine-5-methylenesulfonate. The APOBEC3A enzyme is then used to deaminate 5mC to thymine, while the protected 5hmC remains unchanged. The DNA from a single nucleus is split into two, with one half undergoing this process to map 5hmC, and the other half undergoing standard single-nucleus methylcytosine sequencing (snmC-seq) to map the combined 5mC+5hmC signal. The true 5mC map is then obtained by subtraction.

Workflow Diagram:



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Caption: Workflow of the Joint-snhmC-seq protocol.

Materials:

- Single-nucleus suspension
- Bisulfite conversion kit
- APOBEC3A enzyme
- Reagents for single-nucleus methylcytosine sequencing (snmC-seq2) library preparation, including random primers and adaptase.
- Reagents for snhmC-seq2 library preparation.
- DNA purification beads
- PCR amplification reagents
- Sequencing platform

Procedure:

- Single Nucleus Isolation: Isolate single nuclei from the sample of interest.
- Bisulfite Conversion:
 - Perform bisulfite conversion on the genomic DNA within each single nucleus. This step converts unmethylated cytosines to uracils and 5mC to uracils, while 5hmC is protected and remains as cytosine.
- DNA Splitting:
 - After bisulfite treatment, the single-stranded DNA from each nucleus is split into two equal portions.
- 5hmC Detection Arm (snhmC-seq2):
 - APOBEC3A Deamination: Treat one portion of the DNA with APOBEC3A enzyme. This will deaminate the remaining 5mC to thymine, while the protected 5hmC is resistant to this

deamination.

- Library Preparation: Prepare a sequencing library using the snhmC-seq2 protocol. This typically involves random priming and adapter ligation.
- 5mC + 5hmC Detection Arm (snmC-seq2):
 - Library Preparation: Prepare a sequencing library from the second portion of the DNA using the standard snmC-seq2 protocol. In this library, both 5mC and 5hmC will be read as cytosines.
- Sequencing:
 - Sequence both libraries from the same single nucleus.
- Data Analysis:
 - Align the sequencing reads to the reference genome.
 - In the snhmC-seq2 data, reads with a 'C' at a CpG site correspond to a 5hmC.
 - In the snmC-seq2 data, reads with a 'C' at a CpG site correspond to either a 5mC or a 5hmC.
 - The true 5mC level is determined by subtracting the 5hmC signal (from the snhmC-seq2 arm) from the combined 5mC+5hmC signal (from the snmC-seq2 arm).

Concluding Remarks

The ability to analyze 5-hydroxymethylcytosine at the single-cell level is revolutionizing our understanding of epigenetics. The methods presented here provide powerful tools for researchers to investigate the cell-to-cell heterogeneity of 5hmC and its role in gene regulation, development, and disease. The choice of method will depend on the specific biological question, but all offer the potential to uncover novel insights into the complex interplay between the epigenome and cellular function. As these technologies continue to evolve, they will undoubtedly play an increasingly important role in both basic research and the development of new therapeutic strategies.

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